

An In-depth Technical Guide to Trichloroacetophenone Isomers: Synonyms, Identifiers, and Applications

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Compound of Interest

Compound Name:	2,3',4'-Trichloroacetophenone
CAS No.:	42981-08-8
Cat. No.:	B1267302

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This technical guide provides a comprehensive overview of the chemical identifiers, properties, synthesis, and applications of two significant trichloroacetophenone isomers. Given the potential for ambiguity in nomenclature, this document delineates the distinct characteristics of 2',3',4'-Trichloroacetophenone and the more commercially prevalent 2,2',4'-Trichloroacetophenone, offering clarity for researchers, scientists, and professionals in drug development.

Part 1: 2',3',4'-Trichloroacetophenone

This isomer is characterized by the substitution of three chlorine atoms on the 2, 3, and 4 positions of the phenyl ring of acetophenone.

Core Identifiers and Synonyms

For precise identification and to avoid ambiguity in research and procurement, the following identifiers are critical.

Identifier	Value	Source
IUPAC Name	1-(2,3,4-trichlorophenyl)ethanone	PubChem[1]
CAS Number	13608-87-2	PubChem[1]
PubChem CID	26132	PubChem[1]
EC Number	N/A	PubChem[1]
Molecular Formula	C ₈ H ₅ Cl ₃ O	PubChem[1]
Molecular Weight	223.49 g/mol	Stenutz[2]
InChI Key	BXJZZJYNVIDEKG-UHFFFAOYSA-N	Stenutz[2]
SMILES	CC(=O)c1ccc(Cl)c(Cl)c1Cl	Stenutz[2]

Common Synonyms:

- 1-(2,3,4-Trichlorophenyl)ethanone[1]

Chemical and Physical Properties

The physicochemical properties of 2',3',4'-Trichloroacetophenone are summarized below.

Property	Value	Source
Physical Description	Dark gold-colored solid[1] or beige to ochre or gold crystalline powder[3]	NTP[1], ChemicalBook[3]
Melting Point	59-64 °C[3]	ChemicalBook[3]
Boiling Point	144 °C at 8 mmHg[3]	ChemicalBook[3]
Solubility	Soluble in Methanol. Insoluble in water.[3]	ChemicalBook[3]

Applications in Research

While less common than its 2,2',4'-isomer, 2',3',4'-Trichloroacetophenone has been utilized in specific research contexts. Notably, it was used in studies on the effective stimulation of 1,2,3,4-tetrachlorodibenzo-p-dioxin (TeCDD) dechlorination[3].

Safety and Handling

Aggregated GHS information indicates the following hazards.[1]

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

It is designated with the "Warning" signal word.[1]

Part 2: 2,2',4'-Trichloroacetophenone

This isomer is a significant intermediate in organic synthesis, particularly in the pharmaceutical industry. It is an α -haloketone, a class of highly reactive compounds.[4]

Core Identifiers and Synonyms

The extensive use of this compound has led to a wide array of synonyms and identifiers.

Identifier	Value	Source
IUPAC Name	2-chloro-1-(2,4-dichlorophenyl)ethanone	PubChem[5]
CAS Number	4252-78-2	PubChem[5]
PubChem CID	20250	PubChem[5]
EC Number	224-218-2	PubChem[5], Sigma-Aldrich[4]
Molecular Formula	C ₈ H ₅ Cl ₃ O	PubChem[5]
Molecular Weight	223.48 g/mol	Sigma-Aldrich[4]
InChI Key	VYWPPRLJNVHPEU-UHFFFAOYSA-N	Sigma-Aldrich[4]
SMILES	<chem>C1=CC(=C(C=C1Cl)Cl)C(=O)CCl</chem>	PubChem[5]

Common Synonyms:

- 2,4-Dichlorophenacyl chloride[5]
- alpha,2,4-Trichloroacetophenone[5]
- ω,2,4-Trichloroacetophenone[6]
- Chloromethyl 2,4-dichlorophenyl ketone[5]
- Ethanone, 2-chloro-1-(2,4-dichlorophenyl)-[5]
- Miconazole Impurity 5[7]
- Econazole Impurity 11[5]

Chemical and Physical Properties

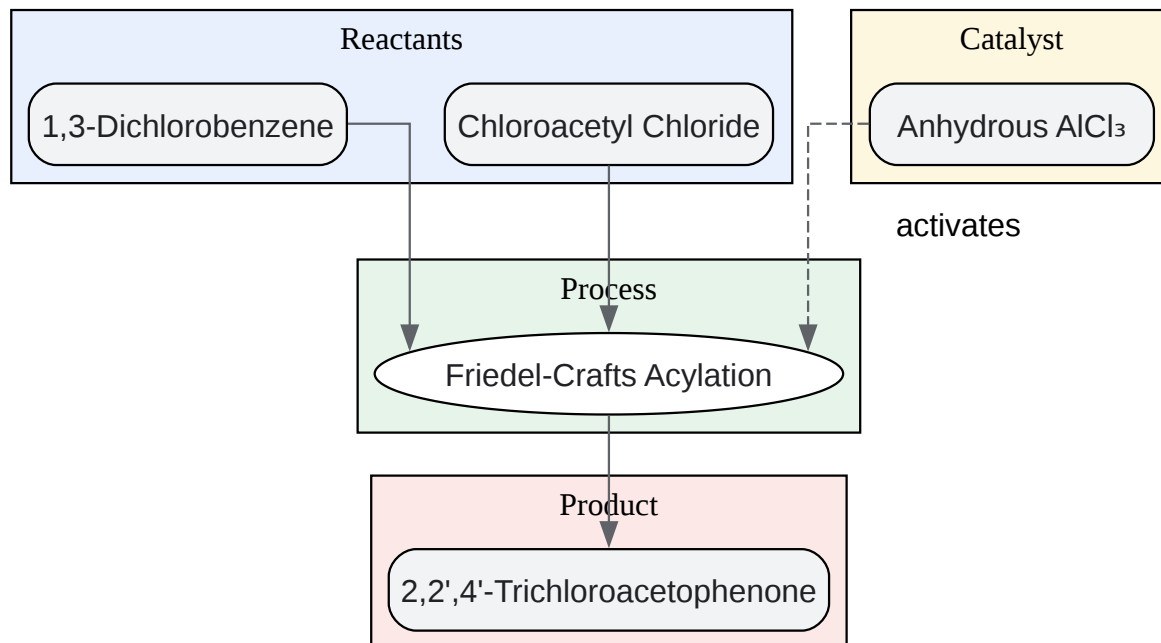
The physical and chemical characteristics of 2,2',4'-Trichloroacetophenone are crucial for its handling and application in synthesis.

Property	Value	Source
Physical Description	Off-white crystalline solid[5][8] or yellow crystalline powder[8]	NTP[5], ChemicalBook[8]
Melting Point	47-54 °C[4][8]	ChemicalBook[8], Sigma-Aldrich[4]
Boiling Point	130-135 °C at 4 mmHg[4][8]	ChemicalBook[8], Sigma-Aldrich[4]
Solubility	Insoluble in water.[5][8] Soluble in organic solvents.[9]	
Flash Point	110 °C (230 °F) - closed cup[4]	Sigma-Aldrich[4]
Reactivity	Incompatible with strong oxidizers and strong bases.[5][8]	

Synthesis: Friedel-Crafts Acylation

The primary industrial synthesis of 2,2',4'-Trichloroacetophenone is achieved via the Friedel-Crafts acylation of 1,3-dichlorobenzene (m-dichlorobenzene) with chloroacetyl chloride, using a Lewis acid catalyst such as anhydrous aluminum trichloride (AlCl_3).[8][10][11]

Mechanism Rationale: The reaction is a classic electrophilic aromatic substitution. The aluminum trichloride catalyst activates the chloroacetyl chloride by coordinating with the carbonyl oxygen, which makes the acyl carbon more electrophilic. This highly reactive acylium ion is then attacked by the electron-rich m-dichlorobenzene ring. The chlorine substituents on the benzene ring are deactivating but direct the incoming electrophile to the 4-position, ortho and para to the directing chlorine atoms, leading to the desired product.



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Caption: Friedel-Crafts Acylation Synthesis Workflow.

This protocol is a synthesized representation from established methods.[8][12]

- **Reactor Setup:** To a three-necked flask equipped with a mechanical stirrer, add 1,3-dichlorobenzene (1.0 eq) and a suitable solvent such as dichloromethane or excess 1,3-dichlorobenzene.
- **Catalyst Addition:** Under stirring, slowly add anhydrous aluminum trichloride (1.1-1.6 eq) in portions, maintaining the temperature.
- **Acylating Agent Addition:** Add chloroacetyl chloride (1.0-1.1 eq) dropwise to the reaction mixture. The rate of addition should be controlled to keep the reaction temperature between 30-60 °C.
- **Reaction:** After the addition is complete, heat the mixture to reflux (or between 80-100 °C if no low-boiling solvent is used) and maintain for 2-3 hours to ensure the reaction goes to

completion.[8][12]

- Quenching: Carefully pour the reaction mixture into a mixture of crushed ice and water, containing a small amount of concentrated hydrochloric acid, to quench the reaction and decompose the aluminum chloride complex.
- Workup: Separate the organic layer. Wash the organic phase sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a solvent like ethanol or petroleum ether to yield 2,2',4'-Trichloroacetophenone as an off-white solid.[8]

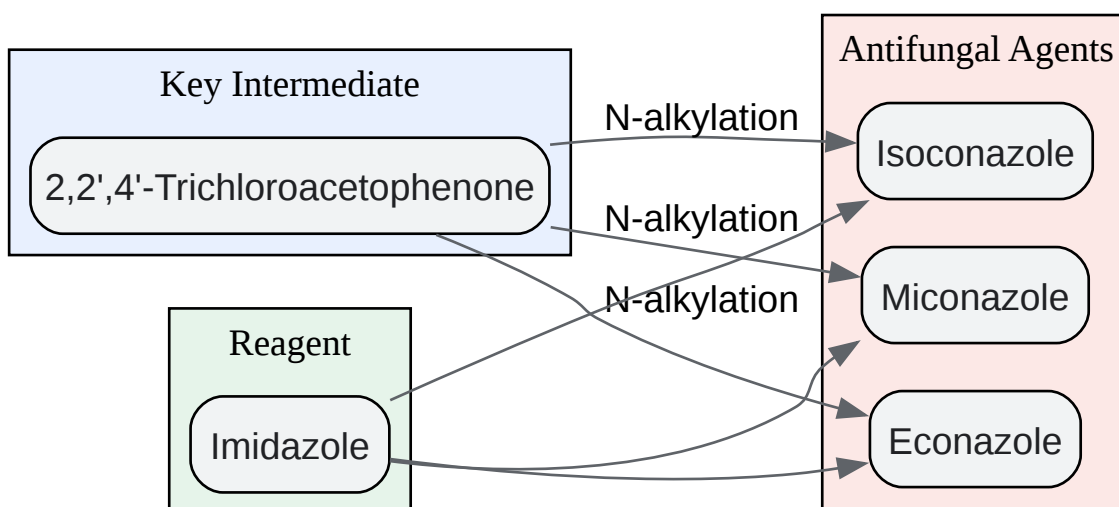
Core Application: Antifungal Drug Synthesis

2,2',4'-Trichloroacetophenone is a pivotal intermediate for producing imidazole-based antifungal agents.[10][13] Its utility stems from the reactive α -chloro ketone functionality, which readily undergoes nucleophilic substitution with the imidazole ring.

Key Derivatives:

- Isoconazole: Anazole antifungal agent.[8][10]
- Miconazole: Another widely used antifungal medication.[12][13]
- Econazole: An antifungal medication of the imidazole class.[5][13]

The synthesis involves the N-alkylation of imidazole with 2,2',4'-Trichloroacetophenone.[4] This reaction forms the core structure of these antifungal drugs.



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Caption: Role as a precursor in antifungal synthesis.

Analytical Characterization

The identity and purity of 2,2',4'-Trichloroacetophenone are typically confirmed using standard analytical techniques, including:

- Gas Chromatography (GC): To assess purity.[14]
- ¹H NMR Spectroscopy: To confirm the chemical structure.[14]

Safety and Handling

This compound is classified as a hazardous substance.

- GHS Pictograms: Corrosion, Exclamation mark[4]
- Signal Word: Danger[4]
- Hazard Statements: H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[4]

Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, is mandatory when handling this chemical.[4]

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